

3-Chloroaniline melting point and boiling point data

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Compound of Interest

Compound Name: 3-Chloroaniline

Cat. No.: B041212

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An In-depth Technical Guide to the Physical Properties of 3-Chloroaniline

This guide provides a comprehensive overview of the melting and boiling point data for **3-Chloroaniline**, targeted at researchers, scientists, and professionals in drug development. It includes detailed experimental protocols for the determination of these critical physical properties and a logical workflow diagram to illustrate the process.

Physicochemical Data for 3-Chloroaniline

3-Chloroaniline is a chemical intermediate used in the synthesis of various products, including pharmaceuticals, dyes, and pesticides. Its physical properties, such as melting and boiling points, are fundamental for its identification, purity assessment, and handling in a laboratory setting.

The following table summarizes the reported melting and boiling points for **3-Chloroaniline** from various sources.

Physical Property	Value	Conditions
Melting Point	-11 to -9 °C[1][2][3]	-
	-10 °C[4]	-
Boiling Point	230 °C[4]	At atmospheric pressure
	95-96 °C[1][2][3][5]	At 11 mmHg

Note: Boiling points are highly dependent on ambient pressure. Data indicates a significant difference between the boiling point at atmospheric pressure and under reduced pressure.

Experimental Protocols for Property Determination

Accurate determination of melting and boiling points is crucial for compound characterization and purity verification.^{[6][7]} Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities tend to lower the melting point and broaden the range.^{[6][8]}

Melting Point Determination

This protocol describes the capillary method, a common and effective technique for determining the melting point of a solid organic compound.^[6]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Sample of **3-Chloroaniline** (as it is a liquid at room temperature, it would need to be cooled to solidify before a melting point can be taken)

Procedure:

- Sample Preparation: If the sample is solid, finely crush it to a powder using a mortar and pestle.^{[9][10]}
- Capillary Packing: Invert a capillary tube (sealed end up) and press the open end into the powdered sample. Tap the sealed end gently on a hard surface to pack the sample down to a height of 1-2 cm.^{[9][10]}
- Apparatus Setup: Place the packed capillary tube into the heating block of the melting point apparatus. Ensure the thermometer bulb is positioned correctly, level with the sample in the

capillary.[\[6\]](#)[\[9\]](#)

- Heating:
 - For an unknown compound, a rapid initial heating (e.g., 10-20°C per minute) can be used to determine an approximate melting range.[\[11\]](#)
 - For a more accurate measurement, start heating at a slow, controlled rate (approximately 2°C per minute) when the temperature is about 10-15°C below the expected melting point.[\[6\]](#)
- Data Recording: Record two temperatures:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the entire sample has completely melted into a clear liquid.[\[6\]](#)[\[10\]](#)
- Reporting: The melting point is reported as the range from T1 to T2.

Boiling Point Determination

This protocol outlines the micro-boiling point determination method using a fusion tube and an inverted capillary.

Apparatus:

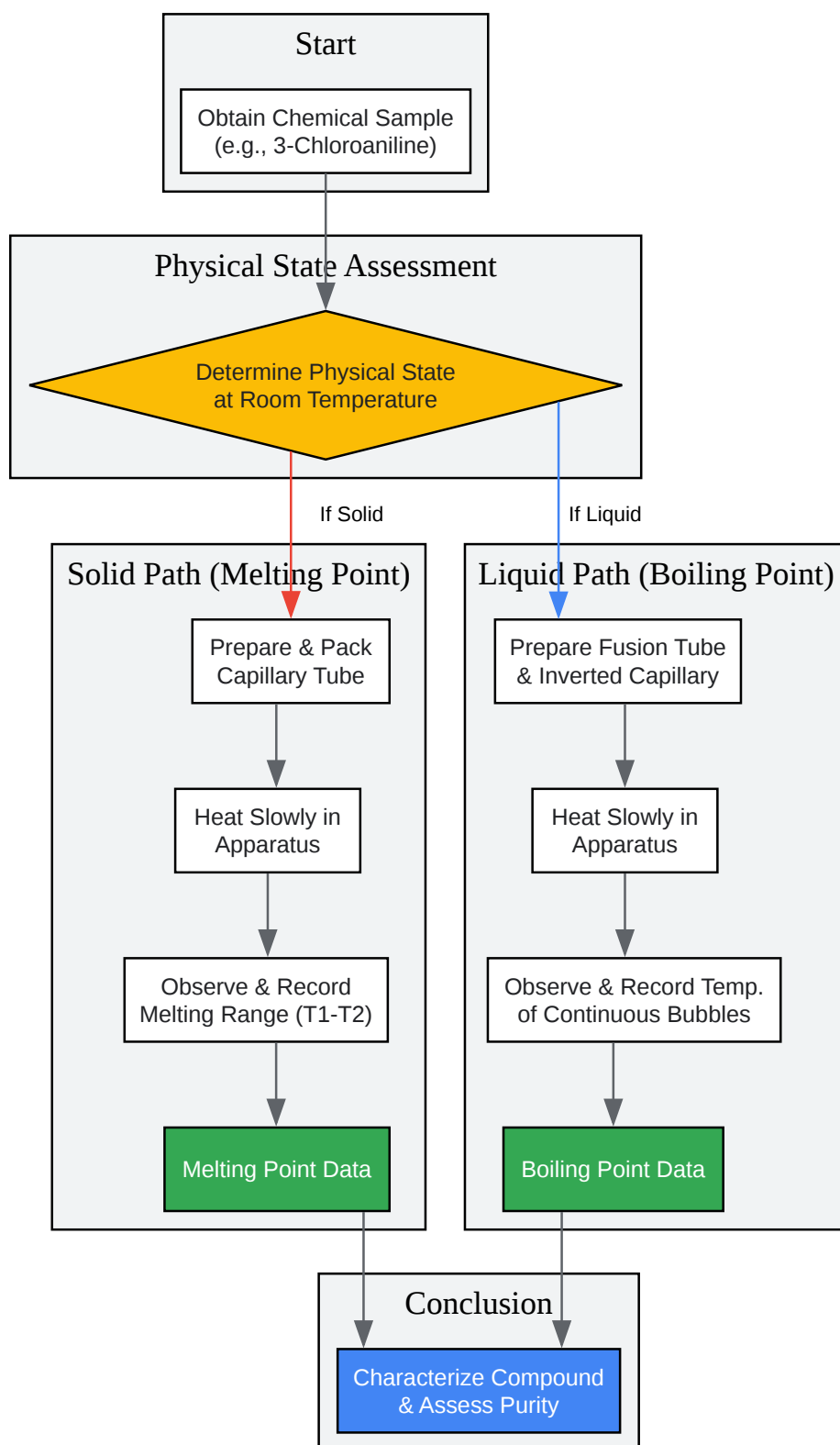
- Small test tube (fusion tube)
- Glass capillary tube (sealed at one end)
- Heating apparatus (e.g., aluminum block or oil bath)[\[12\]](#)[\[13\]](#)
- Thermometer
- Stand and clamp

Procedure:

- **Sample Preparation:** Add a small amount (a few milliliters) of liquid **3-Chloroaniline** into the fusion tube.[\[14\]](#)[\[15\]](#)
- **Capillary Insertion:** Place a capillary tube into the fusion tube with the sealed end pointing upwards and the open end submerged in the liquid.[\[12\]](#)[\[13\]](#)
- **Apparatus Setup:** Attach the fusion tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb. Suspend the assembly in a heating bath (e.g., paraffin oil) or place it in an aluminum block.[\[15\]](#)
- **Heating:** Heat the apparatus slowly and uniformly. Stir the heating bath to ensure even heat distribution.[\[15\]](#)
- **Observation:** As the liquid heats, air trapped in the capillary will slowly bubble out. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[\[13\]](#)
- **Data Recording:** Note the temperature at which this rapid and continuous stream of bubbles is observed. This temperature is the boiling point of the liquid.[\[13\]](#)
- **Confirmation (Optional):** Turn off the heat and allow the apparatus to cool. The temperature at which the liquid is drawn back into the capillary tube upon cooling is also the boiling point.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the key physical properties of a chemical sample like **3-Chloroaniline**.



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Caption: Workflow for determining the melting and boiling points of a chemical compound.

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